

# 4-Aminoisophthalic acid molecular weight and formula

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## Compound of Interest

Compound Name: 4-Aminoisophthalic acid

Cat. No.: B1280447

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This technical guide provides core molecular information for **4-Aminoisophthalic acid**, a compound relevant to chemical synthesis and materials science research.

## Core Molecular Data

The fundamental quantitative properties of **4-Aminoisophthalic acid** are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and formulation development.

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>7</sub> NO <sub>4</sub> [1][2][3][4]
Molecular Weight	181.15 g/mol [3][5][6]

## Logical Structure of 4-Aminoisophthalic Acid

The chemical formula of a compound dictates its molecular weight. The diagram below illustrates this fundamental relationship, showing how the constituent elements of **4-Aminoisophthalic acid** combine to form the molecule, from which its precise molecular weight is derived.



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Caption: Relationship between chemical formula and molecular weight.

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## References

- 1. pschemicals.com [pschemicals.com]
- 2. 4-Aminoisophthalic acid [jknbiochem.net]
- 3. chemscene.com [chemscene.com]
- 4. parchem.com [parchem.com]
- 5. sigmaaldrich.com [sigmaaldrich.com]
- 6. 33890-03-8|4-Aminoisophthalic acid|BLD Pharm [bldpharm.com]
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